

# Application Notes and Protocols for Distel High-Level Disinfectant Working Solution

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## Compound of Interest

Compound Name: Distel(2+)

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Distel is a high-level disinfectant commonly used in laboratory and medical environments for the decontamination of surfaces and non-invasive equipment.[1][2] Its broad-spectrum efficacy against bacteria, fungi, viruses, and mycobacteria, coupled with its ability to denature DNA and RNA, makes it a valuable tool in maintaining a sterile work environment and preventing cross-contamination.[1][3][4][5] This document provides detailed protocols for the preparation of Distel working solutions to ensure proper and effective use.

## Composition and Mechanism of Action

Distel formulations are typically based on quaternary ammonium compounds.[6][7] Some formulations may also include stabilized chlorine dioxide.[6] These active ingredients work by disrupting the cellular membranes of microorganisms, leading to cell lysis and death. The formulation is designed to have low surface tension, which increases the interface between the active chemicals and the microorganisms, enhancing its disinfectant properties.[2]

## Data Presentation: Recommended Dilutions and Contact Times

The concentration of the Distel working solution can be adjusted based on the level of contamination and the specific application. The following table summarizes the recommended

dilutions and contact times for various laboratory and medical applications.

Application	Risk Level	Dilution Ratio (Concentrate: Water)	Minimum Contact Time	Reference
General Laboratory Surface & Equipment Disinfection	Standard	1:100	10 minutes	[1][7][8]
High-Risk Disinfection (e.g., blood spills, biohazards)	High	1:10	Not Specified	[5][7][8]
Distel Dosing System	Standard	1:10	3 minutes	[3][4]
PHMB-Free Formulation	Standard	1:200	Not Specified	[6]
Pipette Decontamination (General)	Standard	1:100	10 minutes	[8]
Pipette Decontamination (Biohazard)	High	1:10	30 minutes (immersion)	[8]

## Experimental Protocols

### Protocol 1: Preparation of a Standard (1:100) Distel Working Solution

This protocol is suitable for the routine disinfection of laboratory benches, incubators, centrifuges, and other non-critical surfaces and equipment.

Materials:

- Distel concentrate
- Deionized or distilled water
- Sterile graduated cylinder or measuring cup
- Sterile container for the working solution (e.g., spray bottle, beaker)
- Personal Protective Equipment (PPE): laboratory coat, gloves, and safety glasses

#### Procedure:

- Don PPE: Before handling the Distel concentrate, put on your laboratory coat, gloves, and safety glasses.
- Calculate Required Volumes: Determine the final volume of the working solution needed. For a 1:100 dilution, you will need 1 part Distel concentrate and 99 parts water.
  - Example: To prepare 1000 mL of working solution, you will need 10 mL of Distel concentrate and 990 mL of water.
- Measure Water: Using a graduated cylinder, measure the required volume of deionized or distilled water and pour it into the sterile container.
- Measure Distel Concentrate: Carefully measure the required volume of Distel concentrate using a clean graduated cylinder.
- Combine: Slowly add the Distel concentrate to the water in the container. Do not add water to the concentrate to avoid splashing.
- Mix: Gently swirl the container to ensure the solution is thoroughly mixed.
- Label: Clearly label the container with the name of the solution ("Distel Working Solution"), the concentration (1:100), the date of preparation, and the initials of the preparer. The user-diluted solution has a shelf life of 6 months.<sup>[7]</sup>
- Storage: Store the working solution at room temperature in a closed container.

## Protocol 2: Preparation of a High-Risk (1:10) Distel Working Solution

This protocol is intended for the decontamination of surfaces contaminated with high-risk biological materials, such as blood or other bodily fluids.

### Materials:

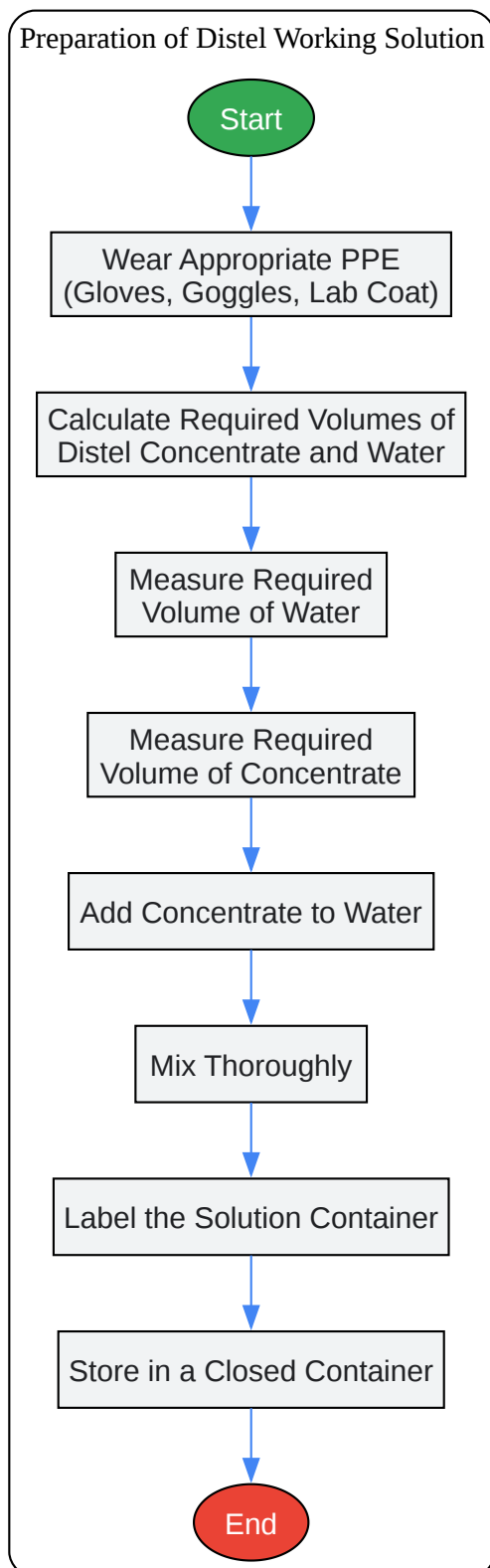
- Distel concentrate
- Deionized or distilled water
- Sterile graduated cylinder or measuring cup
- Sterile container for the working solution
- Personal Protective Equipment (PPE): laboratory coat, gloves, and safety glasses

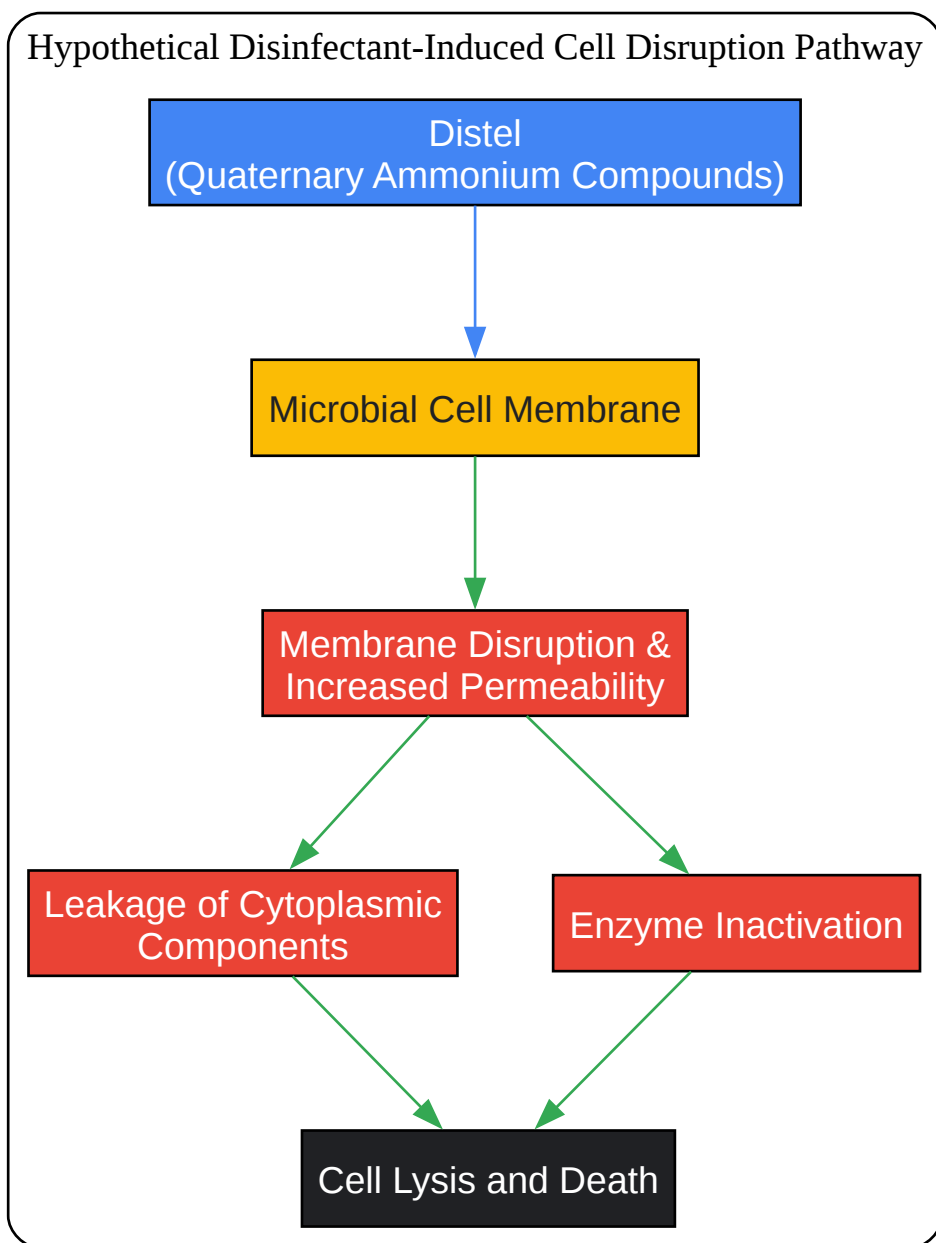
### Procedure:

- Don PPE: Ensure you are wearing appropriate PPE before handling the concentrate.
- Calculate Required Volumes: For a 1:10 dilution, you will need 1 part Distel concentrate and 9 parts water.
  - Example: To prepare 1000 mL of working solution, you will need 100 mL of Distel concentrate and 900 mL of water.<sup>[4]</sup>
- Measure Water: Measure the required volume of water and add it to the sterile container.
- Measure Distel Concentrate: Carefully measure the required volume of Distel concentrate.
- Combine: Add the concentrate to the water.
- Mix: Gently swirl the container to ensure thorough mixing.
- Label: Label the container with "Distel Working Solution," the concentration (1:10), the preparation date, and your initials. The user-diluted solution has a shelf life of 6 months.<sup>[7]</sup>

- Storage: Store in a closed container at room temperature.

## Visualizations





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